

Solubility Profile & Characterization: 4-Ethyl-2-(methylthio)phenol[1][2]

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Compound of Interest

Compound Name: 4-Ethyl-2-(methylthio)phenol

Cat. No.: B14831013

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Technical Guide for Research & Development

Executive Summary

4-Ethyl-2-(methylthio)phenol (CAS: 29932-80-1) is a specialized phenolic thioether utilized primarily in the synthesis of savory flavor complexes and pharmaceutical intermediates.[1][2] Structurally characterized by a phenolic core substituted with an ethyl group at the para position and a methylthio (thiomethyl) group at the ortho position, the molecule exhibits a distinct solubility profile governed by the competition between its polar hydroxyl head group and its lipophilic substituents.[1][2]

This guide provides a comprehensive solubility analysis, contrasting its behavior in aqueous systems versus organic solvents.[1][2] It is designed to assist formulation scientists in optimizing delivery systems, extraction protocols, and reaction media.[1][2]

Physicochemical Profile & Mechanistic Basis[1][2]

To understand the solubility behavior of **4-Ethyl-2-(methylthio)phenol**, one must analyze its molecular architecture.[1][2] The molecule is an amphiphile with a dominant hydrophobic domain.[1]

Structural Determinants[1][2]

- Phenolic Hydroxyl (-OH): The sole hydrogen bond donor (HBD) and acceptor (HBA).[1][2] It provides a weak anchor for water solubility but is susceptible to deprotonation at high pH ($pK_a \approx 10.0\text{--}10.5$).[1]
- Ethyl Group (-CH₂CH₃): A hydrophobic alkyl chain that disrupts water structure, increasing the entropic penalty of solvation in aqueous media.[1][2]
- Methylthio Group (-SCH₃): A "soft" lipophilic moiety.[1][2] While sulfur is more polarizable than oxygen, the methylthio group is significantly less polar than a methoxy group (-OCH₃) and contributes to higher LogP values.[1][2]

Predicted Properties (QSAR & Analog Inference)

- Molecular Weight: 168.26 g/mol [1][2]
- LogP (Octanol-Water Partition Coefficient): Estimated 3.2 ± 0.3 (High Lipophilicity).[1]
 - Reference: Analogous 4-Ethylphenol has a LogP of ~ 2 . [1]6. The addition of the -SCH₃ group increases hydrophobicity relative to the parent phenol.[1][2]
- pKa: ~ 10.2 (Weak Acid).[1][2]
- Physical State: Likely a low-melting solid or viscous oil at room temperature.[1][2]

Solubility Landscape: Organic Solvents vs. Water[1][2]

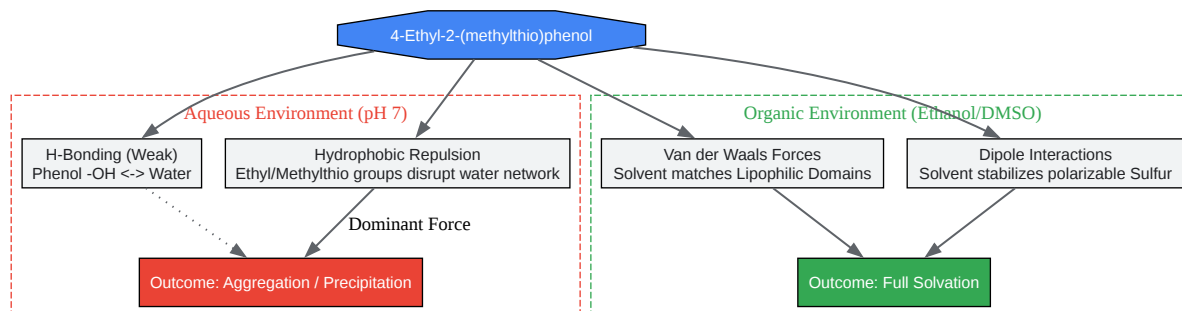
The following data summarizes the solubility characteristics derived from structure-property relationships (SPR) and analog data (e.g., 4-Ethylphenol, 2-(Methylthio)phenol).

Quantitative Solubility Estimates

Solvent System	Solubility Classification	Estimated Saturation (25°C)	Mechanistic Driver
Water (pH 7)	Sparingly Soluble	< 1.0 g/L (< 1000 ppm)	Hydrophobic effect of Ethyl/Methylthio groups overrides -OH H-bonding.[2]
Water (pH > 12)	Soluble	> 50 g/L	Deprotonation forms the phenolate anion (Ph-O ⁻), enabling electrostatic hydration. [1][2]
Ethanol (96%)	Freely Soluble	> 100 g/L	"Like-dissolves-like"; Ethanol solvates both the alkyl chains and the hydroxyl group.[1][2]
DMSO	Freely Soluble	> 200 g/L	High dipole moment of DMSO interacts strongly with the polarizable sulfur and phenolic -OH.[1]
Ethyl Acetate	Soluble	> 50 g/L	Excellent solvent for phenols; accepts H-bonds from the phenolic -OH.[1][2]
Dichloromethane	Soluble	> 50 g/L	Solvates the lipophilic aromatic/thioether domains effectively.[1][2]

Visualizing the Solvation Mechanism

The diagram below illustrates the competing forces determining solubility in aqueous vs. organic environments.



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Figure 1: Mechanistic competition between hydrophobic repulsion in water and favorable Van der Waals/Dipole interactions in organic solvents.[1][2]

Experimental Protocol: Determination of Saturation Solubility

For precise formulation, "estimated" values are insufficient. The following protocol is a self-validating Saturation Shake-Flask Method, adapted from OECD Guideline 105, specifically tailored for oxidatively sensitive phenols.

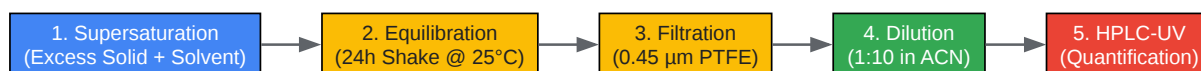
Reagents & Equipment[1][2]

- Solvent: HPLC-grade Water (degassed) or Phosphate Buffer (pH 7.4).[1][2]
- Standard: **4-Ethyl-2-(methylthio)phenol** reference standard (>98% purity).
- Equipment: Orbital shaker (temperature controlled), 0.45 µm PTFE syringe filters, HPLC-UV/Vis.

Step-by-Step Methodology

- Preparation of Supersaturated Solution:
 - Weigh approximately 50 mg of the compound into a 20 mL scintillation vial.
 - Add 10 mL of the target solvent (e.g., water).^[1]
 - Note: The mixture should remain visually cloudy (heterogeneous), indicating saturation.^[1]
^[2] If clear, add more solid.^[1]^[2]
- Equilibration (The Shake-Flask):
 - Seal the vial tightly (use Parafilm to prevent solvent loss).^[1]
 - Incubate at $25.0 \pm 0.5^{\circ}\text{C}$ on an orbital shaker at 150 RPM for 24 hours.
 - Validation Step: Prepare triplicate vials to ensure reproducibility.
- Phase Separation:
 - Allow the samples to stand quiescent for 1 hour to settle suspended solids.
 - Filter the supernatant through a 0.45 μm PTFE filter (pre-saturated with the solution to prevent adsorption losses).^[1]
- Quantification (HPLC-UV):
 - Dilute the filtrate 1:10 with Acetonitrile (to ensure the analyte remains in solution and matches the mobile phase).^[1]^[2]
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 5 μm).^[1]
 - Mobile Phase: Isocratic 60:40 Acetonitrile:Water (+0.1% Formic Acid).^[1]^[2]
 - Detection: UV at 280 nm (characteristic phenol absorption).^[1]
 - Flow Rate: 1.0 mL/min.^[1]

Workflow Diagram



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Figure 2: Standardized workflow for solubility determination via Shake-Flask and HPLC.

Implications for Formulation & Handling[1][2]

Formulation Strategies

- Aqueous Formulations: Due to low water solubility, simple aqueous solutions are not viable.
[1][2]
 - Solubilization: Use co-solvents (Ethanol, Propylene Glycol) or surfactants (Polysorbate 80) to create micelles.[1]
 - pH Adjustment: Raising pH > 11 will solubilize the compound as a phenolate salt, but this may accelerate oxidative degradation (browning).[1]
- Lipid-Based Formulations: The compound is highly compatible with oil phases (MCT oil, vegetable oils), making it ideal for softgel capsules or oil-based flavor concentrates.[1][2]

Stability Warning

Phenolic thioethers are prone to oxidation.[1][2] The sulfur atom can oxidize to a sulfoxide (-S(=O)-) or sulfone (-S(=O)₂-), and the phenol ring can oxidize to a quinone.[1][2]

- Recommendation: Store stock solutions in amber glass under inert gas (Nitrogen/Argon). Add antioxidants (e.g., Ascorbic Acid or BHT) if the application permits.[1]

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